

Standard Operating Procedure for the Preparation of Verlukast-d6 Stock Solutions

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Compound of Interest

Compound Name: Verlukast-d6

Cat. No.: B1140618

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Abstract

This document provides a detailed standard operating procedure (SOP) for the preparation of **Verlukast-d6** stock solutions. **Verlukast-d6**, a deuterium-labeled analog of Verlukast, is primarily utilized as an internal standard in bioanalytical methods for the quantification of Verlukast or related compounds. This protocol outlines the necessary materials, equipment, and step-by-step instructions for the accurate and reproducible preparation of **Verlukast-d6** stock solutions, ensuring their stability and suitability for research and drug development applications.

Materials and Equipment

Materials

- **Verlukast-d6** (powder)
- Dimethyl sulfoxide (DMSO), HPLC grade or higher
- Methanol, HPLC grade or higher
- Acetonitrile, HPLC grade or higher
- Deionized or Milli-Q water
- Volumetric flasks (Class A)

- Pipettes (calibrated) and sterile pipette tips
- Amber glass vials with screw caps
- Analytical balance
- Spatula
- Weighing paper

Equipment

- Vortex mixer
- Sonicator (optional)
- Fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Data Presentation: Recommended Stock Solution Parameters

The following table summarizes the recommended solvents and concentrations for the preparation of **Verlukast-d6** stock solutions. The choice of solvent and concentration may vary depending on the specific analytical method and instrumentation.

Parameter	Recommendation	Notes
Primary Solvents	Dimethyl sulfoxide (DMSO)[1]	Suitable for initial high-concentration stock solutions.
Methanol[2][3][4]	Commonly used for preparing working solutions from a primary DMSO stock.	
Acetonitrile:Water (65:35 v/v) [2]	An alternative solvent system for direct preparation of stock solutions.	
Primary Stock Concentration	1 mg/mL[2]	A common starting concentration for further dilutions.
Working Solution Concentration	100 µg/mL	A typical concentration for an intermediate or working standard solution.
Storage Conditions (Short-term)	2-8°C[3]	For solutions that will be used within a few days.
Storage Conditions (Long-term)	-20°C[1]	For extended storage to maintain stability.

Experimental Protocol: Preparation of a 1 mg/mL Verlukast-d6 Stock Solution in DMSO

This protocol details the steps for preparing a 1 mg/mL primary stock solution of **Verlukast-d6** in DMSO.

Preparation

- **Pre-weighing Preparations:** Ensure the analytical balance is calibrated and level. Place a clean, dry weighing paper on the balance and tare.
- **Weighing Verlukast-d6:** Carefully weigh 1 mg of **Verlukast-d6** powder onto the tared weighing paper. Record the exact weight.

- **Transfer:** Gently transfer the weighed **Verlukast-d6** powder into a 1 mL Class A volumetric flask.
- **Dissolution:** a. Add approximately 0.8 mL of DMSO to the volumetric flask. b. Vortex the flask for at least 1 minute to facilitate dissolution.^[1] c. If necessary, sonicate the flask for 5-10 minutes to ensure complete dissolution.
- **Final Volume Adjustment:** a. Once the **Verlukast-d6** is fully dissolved, bring the solution to the 1 mL mark with DMSO. b. Invert the flask several times to ensure homogeneity.
- **Storage:** a. Transfer the prepared stock solution into a labeled amber glass vial. b. For short-term storage (up to one week), store the solution at 2-8°C.^[3] c. For long-term storage, store the solution at -20°C.^[1]

Experimental Protocol: Preparation of a 100 µg/mL Verlukast-d6 Working Solution in Methanol

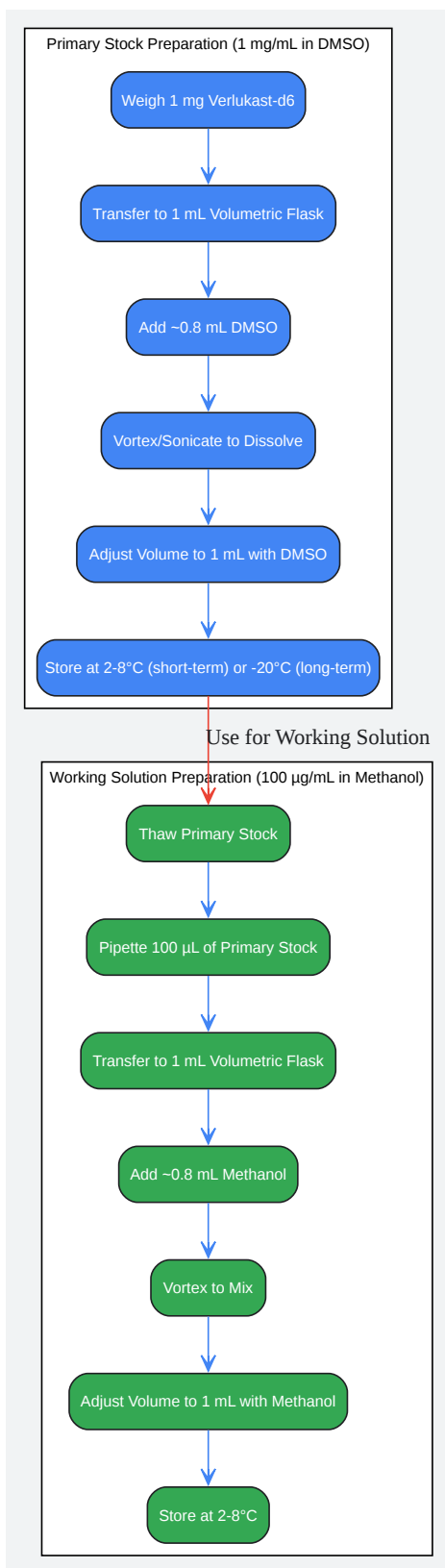
This protocol describes the dilution of the primary stock solution to a working concentration of 100 µg/mL in methanol.

Preparation

- **Primary Stock Equilibration:** If the 1 mg/mL primary stock solution was stored at -20°C, allow it to thaw completely and equilibrate to room temperature.
- **Pipetting:** Using a calibrated pipette, transfer 100 µL of the 1 mg/mL **Verlukast-d6** primary stock solution into a 1 mL Class A volumetric flask.
- **Dilution:** a. Add approximately 0.8 mL of methanol to the volumetric flask. b. Vortex the flask for 30 seconds to ensure thorough mixing.
- **Final Volume Adjustment:** a. Bring the solution to the 1 mL mark with methanol. b. Invert the flask several times to ensure a homogenous solution.
- **Storage:** a. Transfer the working solution to a labeled amber glass vial. b. Store the working solution at 2-8°C and use within the validated stability period.^[3]

Visualizations

Experimental Workflow for Verlukast-d6 Stock Solution Preparation



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Caption: Workflow for preparing **Verlukast-d6** stock solutions.

Safety Precautions

- Always handle **Verlukast-d6** and all solvents within a fume hood to avoid inhalation of powders or vapors.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for **Verlukast-d6** and all solvents for detailed safety and handling information.

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